

Validation of HPLC method for 2,4'-Dihydroxybiphenyl quantification

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Compound of Interest

Compound Name: 2,4'-Dihydroxybiphenyl

CAS No.: 611-62-1

Cat. No.: B1266175

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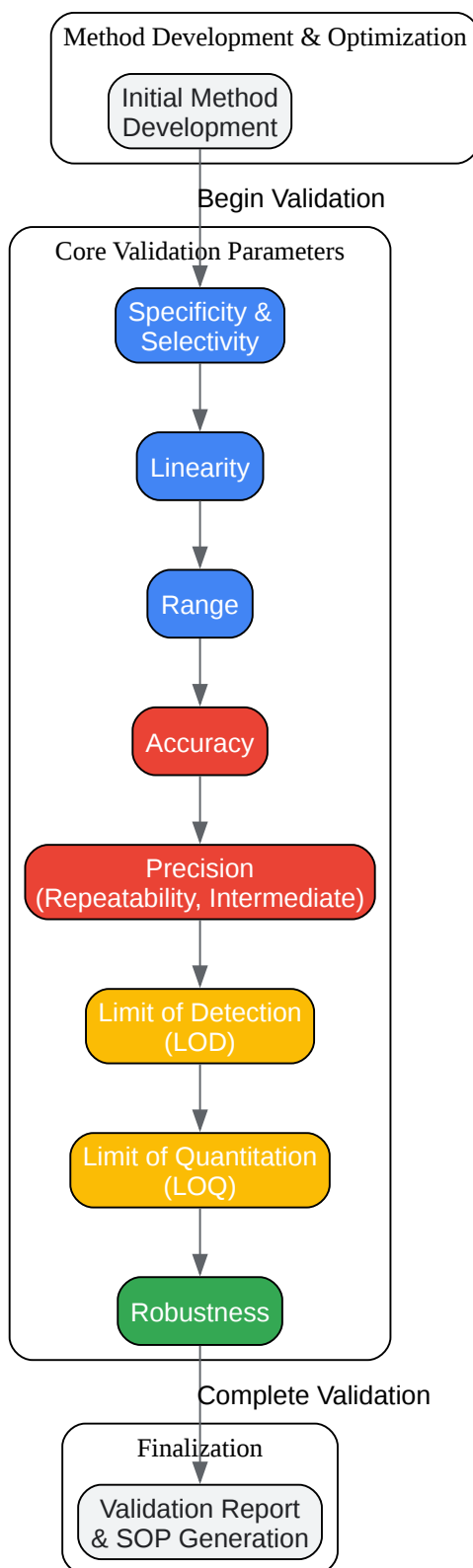
Introduction: The Analytical Imperative for 2,4'-Dihydroxybiphenyl

2,4'-Dihydroxybiphenyl is a biphenyl derivative with significance as a potential impurity in chemical syntheses, a metabolite in toxicological studies, and a building block in the development of pharmaceuticals and high-performance polymers. Accurate and reliable quantification is paramount for quality control, safety assessment, and process optimization. While several analytical techniques exist, reversed-phase HPLC with UV detection is a widely adopted method due to its robustness, precision, and accessibility.

However, the suitability of any analytical method is not assumed; it must be proven. Method validation is the process of demonstrating that an analytical procedure is fit for its intended purpose.^{[4][5]} This guide establishes a robust validation system for an HPLC method, ensuring the integrity of the data generated.

The Architecture of HPLC Method Validation

The validation of an analytical method is a holistic process where each parameter assesses a different aspect of the method's performance. These parameters are interconnected, and together, they build a comprehensive picture of the method's capabilities and limitations. The process follows a structured approach as outlined by global regulatory bodies.[6][7]



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Sources

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